

Bismuth Oxalate: A Technical Guide on its Chemical Formula, Properties, and Applications

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Compound of Interest

Compound Name: *Bismuth oxalate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **bismuth oxalate**, a compound with significant applications in materials science and potential relevance in pharmaceutical development. This document details its chemical identity, physicochemical properties, synthesis protocols, and thermal behavior, presenting data in a structured format for ease of reference and comparison.

Chemical Identity and Formula

Bismuth oxalate is an inorganic compound, a salt of bismuth and oxalic acid. Its primary chemical formula is $\text{Bi}_2(\text{C}_2\text{O}_4)_3$.^{[1][2]} However, it can also exist in hydrated forms, such as $\text{Bi}_2(\text{C}_2\text{O}_4)_3 \cdot 7\text{H}_2\text{O}$, or as a basic salt like BiOHC_2O_4 .^{[3][4][5]}

Identifier	Value
Chemical Formula	<chem>C6Bi2O12</chem>
Line Formula	<chem>Bi2(C2O4)3</chem>
Molecular Weight	682.02 g/mol [1] [6] [7] [8] [9] [10]
CAS Registry Number	6591-55-5 [1] [6] [9]
IUPAC Name	dibismuth;oxalate [6]
Synonyms	Bismuth(III) oxalate, Oxalic acid bismuth salt [1] [6] [11]

Physicochemical Properties

Bismuth oxalate is a white, poisonous powder.[\[1\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#) It is characterized by its high insolubility in water and ethanol.[\[1\]](#)[\[9\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#) However, it is soluble in dilute mineral acids such as hydrochloric acid (HCl) and nitric acid (HNO₃).[\[1\]](#)[\[2\]](#)[\[12\]](#)

Property	Description
Appearance	White powder [9] [11] [12]
Solubility	- Practically insoluble in water and alcohol. [1] [2] [13] - Soluble in dilute acids. [1] [2] [9] [12]
Percent Composition	C: 10.57%, Bi: 61.28%, O: 28.15% [1] [7]

Experimental Protocols: Synthesis

The synthesis of **bismuth oxalate** typically involves precipitation from a solution containing bismuth(III) ions and oxalic acid. The specific form of the resulting oxalate (e.g., neutral, basic, or hydrated) can be controlled by adjusting reaction conditions such as pH, temperature, and reactant concentrations.

Protocol 1: Synthesis of Hydrated **Bismuth Oxalate** (Bi2(C2O4)3·7H2O)[\[3\]](#)

- Reactants: Prepare a 0.2 M solution of bismuth nitrate in 1 M nitric acid and a 0.3 M solution of oxalic acid.
- Mixing: Progressively mix the two solutions with constant stirring. A white precipitate will form.
- Isolation: Filter the white precipitate from the solution.
- Washing: Carefully wash the precipitate with deionized water to remove any unreacted starting materials.
- Drying and Storage: Dry the product at ambient temperature. To prevent partial dehydration, store the resulting hydrated **bismuth oxalate** at 5°C.

Protocol 2: Synthesis of Basic Bismuth Oxalate (BiOHC_2O_4)^[5]

- Reactants: Utilize a production solution of bismuth nitrate (e.g., 400 g/L of bismuth and 100 g/L of free nitric acid) and oxalic acid dihydrate ($\text{H}_2\text{C}_2\text{O}_4 \cdot 2\text{H}_2\text{O}$).
- Precipitation: The precipitation is carried out by adding the oxalic acid to the bismuth nitrate solution. The formation of BiOHC_2O_4 is favored at molar ratios of oxalate to bismuth between 0.95 and 1.0.
- Temperature Control: The synthesis can be performed at various temperatures (e.g., 30–50°C). The morphology of the resulting product is influenced by the temperature.
- Isolation and Drying: The precipitate is filtered, washed, and dried.

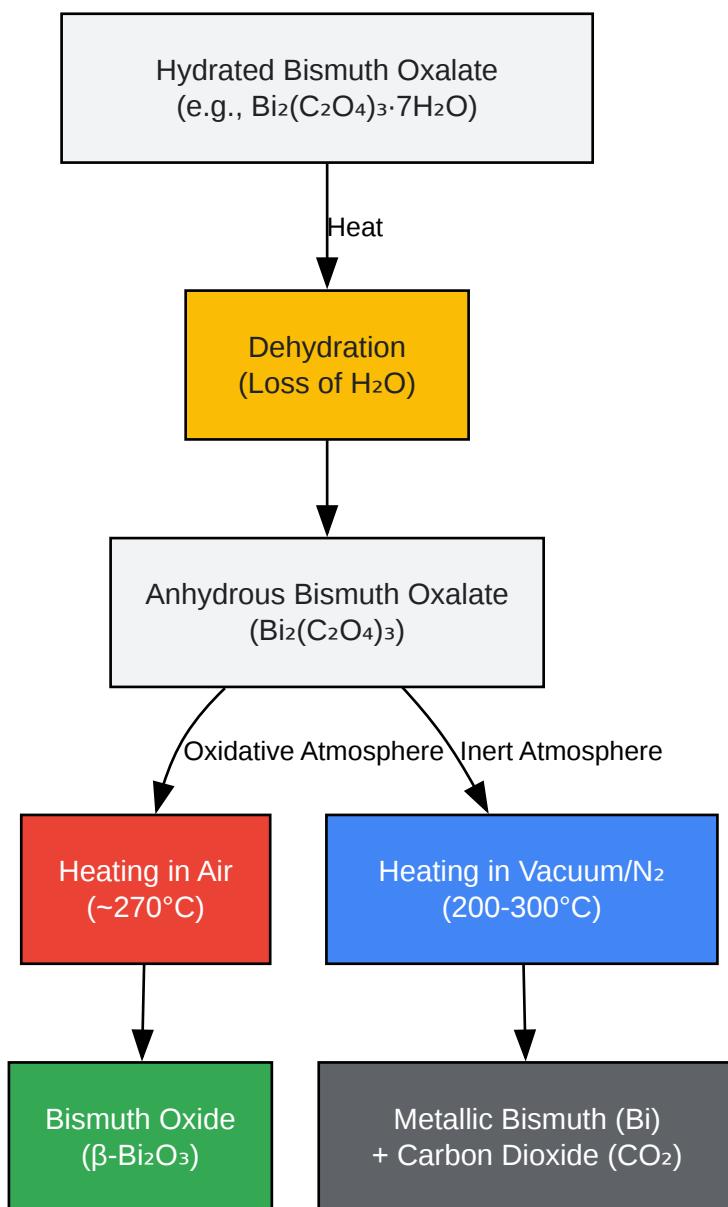
Thermal Decomposition

The thermal decomposition of **bismuth oxalate** is a critical property, particularly for the synthesis of bismuth-containing materials like bismuth oxide (Bi_2O_3), a compound with applications in ceramics and electronics. The decomposition pathway is highly dependent on the surrounding atmosphere.

- In Air: When heated in an oxidizing atmosphere (air), hydrated **bismuth oxalate** first undergoes dehydration in one or more steps. The anhydrous oxalate then decomposes to

form bismuth oxide, often the metastable β - Bi_2O_3 phase, at temperatures around 270°C.[3][14]

- Under Vacuum or Inert Atmosphere (Nitrogen): In a non-oxidizing environment, the decomposition proceeds differently. After dehydration, the anhydrous **bismuth oxalate** decomposes to form metallic bismuth (Bi) and carbon dioxide (CO_2).[3] This decomposition typically occurs between 200°C and 300°C.[3][14] The resulting bismuth may be in the form of nanoparticles, which can exhibit a lower melting point than bulk bismuth.[15][16][17]



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Caption: Thermal Decomposition Workflow of **Bismuth Oxalate**.

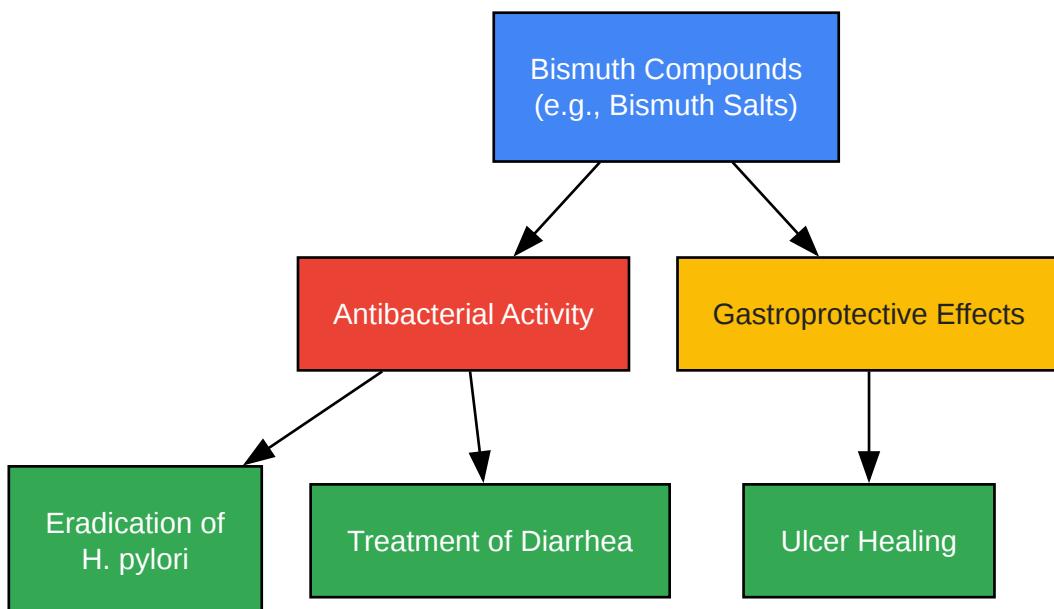
Relevance in Drug Development and Research

While **bismuth oxalate** itself is not a primary therapeutic agent, bismuth compounds, in general, have a long history of use in medicine, particularly for treating gastrointestinal disorders.^[18] Bismuth salts, such as bismuth subsalicylate and bismuth subcitrate, are known for their antibacterial and gastroprotective properties.^{[18][19]}

Key Medical Applications of Bismuth Compounds:

- Eradication of *Helicobacter pylori*: Bismuth compounds are a key component of quadruple therapy regimens for eradicating *H. pylori*, the bacterium responsible for most peptic ulcers. ^{[19][20]} They appear to work by inhibiting bacterial enzymes and preventing adhesion to the gastric mucosa.
- Treatment of Diarrhea: Bismuth subsalicylate is widely used to treat traveler's diarrhea due to its antibacterial and anti-inflammatory effects.^[19]
- Gastroprotection: Bismuth salts can act as an antacid and form a protective layer over ulcers and the stomach lining, shielding them from stomach acid.^{[19][20]}

The study of **bismuth oxalate** is relevant to this field as it can serve as a well-defined precursor for synthesizing bismuth oxide nanoparticles and other bismuth-containing materials. These materials can be explored for their own antimicrobial properties or as drug delivery vehicles.



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